

K145 hydrochloride solubility issues and solutions

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Compound of Interest		
Compound Name:	K145 hydrochloride	
Cat. No.:	B560151	Get Quote

K145 Hydrochloride Technical Support Center

This technical support center provides guidance for researchers, scientists, and drug development professionals on the solubility of **K145 hydrochloride**. Find troubleshooting tips, frequently asked questions, and detailed experimental protocols to ensure successful preparation of **K145 hydrochloride** solutions for your experiments.

Frequently Asked Questions (FAQs)

Q1: What is K145 hydrochloride and its primary mechanism of action?

A1: **K145 hydrochloride** is a selective, substrate-competitive, and orally active inhibitor of sphingosine kinase 2 (SphK2).[1][2][3][4] It has an IC50 of 4.3 µM for SphK2 and is inactive against SphK1 and other protein kinases.[1][2][5] By inhibiting SphK2, **K145 hydrochloride** prevents the phosphorylation of sphingosine to form sphingosine-1-phosphate (S1P), a key signaling molecule involved in cell proliferation, survival, and inflammation.[3][5] This inhibition of S1P production can lead to the induction of apoptosis (programmed cell death) in cancer cells.[1][2]

Q2: What are the recommended solvents for dissolving **K145 hydrochloride**?

A2: **K145 hydrochloride** is readily soluble in dimethyl sulfoxide (DMSO).[1][6][7][8] It has very low solubility in water.[1][2] For in vivo studies, co-solvent systems are often required to achieve the desired concentration and maintain solubility in aqueous environments.[1][2]



Q3: How should K145 hydrochloride be stored?

A3: As a powder, **K145 hydrochloride** should be stored at -20°C for long-term storage (months to years) or at 4°C for short-term storage (days to weeks) in a dry, dark environment. [7][9] Stock solutions in DMSO can be stored at -80°C for up to a year or at -20°C for up to one month.[9][10] It is recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles.[1]

Solubility Data

The solubility of **K145 hydrochloride** in various solvents is summarized below. Please note that the use of fresh, anhydrous DMSO is recommended as it is hygroscopic and absorbed moisture can negatively impact solubility.[1][10]



Solvent System	Concentration	Observations
In Vitro		
DMSO	20 mg/mL	Clear solution.[8]
DMSO	48-50 mg/mL	Clear solution, may require sonication.[1][11][12]
DMSO	70 mg/mL	Clear solution.[10]
Water	< 0.1 mg/mL	Insoluble.[1][2]
Water	2 mg/mL	Clear solution.[8]
Water	125-126.7 mg/mL	Requires sonication and warming.[11][12]
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL	-
In Vivo		
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 0.83 mg/mL	Clear solution.[1][2]
10% DMSO, 90% (20% SBE- β-CD in Saline)	≥ 0.83 mg/mL	Clear solution.[1][2]
10% DMSO, 90% corn oil	≥ 0.83 mg/mL	Clear solution.[2]

Troubleshooting Guide

Q4: I dissolved **K145 hydrochloride** in DMSO, but it precipitated when I added it to my aqueous cell culture medium. What should I do?

A4: This is a common issue when the final concentration of DMSO in the aqueous solution is not high enough to maintain solubility.

 Solution 1: Increase Final DMSO Concentration. Ensure the final concentration of DMSO in your culture medium is sufficient to keep K145 hydrochloride dissolved. However, be mindful that high concentrations of DMSO can be toxic to cells. It is recommended to keep the final DMSO concentration below 0.5%.



- Solution 2: Use a Co-solvent System. For sensitive cell lines, consider preparing your stock solution in a co-solvent system that is more miscible with aqueous solutions. For example, a stock in 10% DMSO and 90% PEG300.
- Solution 3: Serial Dilutions. Prepare intermediate dilutions of your DMSO stock in the culture medium to gradually decrease the DMSO concentration, which can sometimes prevent precipitation.

Q5: My **K145 hydrochloride** powder is not fully dissolving in the solvent, even with vortexing. What steps can I take?

A5: Incomplete dissolution can be due to several factors.

- Solution 1: Sonication. Use an ultrasonic bath to aid dissolution.[1][2][11][12] Sonication provides energy to break up compound aggregates and enhance solvation.
- Solution 2: Gentle Warming. Gently warm the solution to 37°C. For aqueous solutions, warming up to 60°C can also be attempted, but be cautious about the thermal stability of the compound.[2]
- Solution 3: Fresh Solvent. Ensure you are using a fresh, high-purity solvent. If using DMSO, it should be anhydrous as absorbed water can reduce solubility.[1][10]

Q6: I observe a film or particles in my **K145 hydrochloride** solution after storage. Is it still usable?

A6: The appearance of a film or particles indicates potential precipitation or degradation.

- Solution 1: Re-dissolve. Try to re-dissolve the compound by gentle warming and sonication. If the precipitate dissolves completely, the solution may still be usable.
- Solution 2: Filtration. If re-dissolving is unsuccessful, the solution may have degraded or precipitated irreversibly. It is not recommended to use the solution. Always prepare fresh solutions if in doubt.
- Solution 3: Check Storage Conditions. Ensure your stock solutions are stored correctly at
 -20°C or -80°C in tightly sealed vials to prevent solvent evaporation and moisture absorption.



[1][7][9]

Experimental Protocols

Protocol 1: Preparation of K145 Hydrochloride Stock Solution for In Vitro Use

- Weigh the desired amount of **K145 hydrochloride** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 50 mg/mL).
- Vortex the solution until the powder is fully dissolved.
- If necessary, place the tube in an ultrasonic bath for 5-10 minutes to ensure complete dissolution.
- Aliquot the stock solution into smaller volumes in tightly sealed vials to minimize freeze-thaw cycles.
- Store the aliquots at -20°C for short-term use (up to 1 month) or -80°C for long-term storage (up to 6 months).[1]

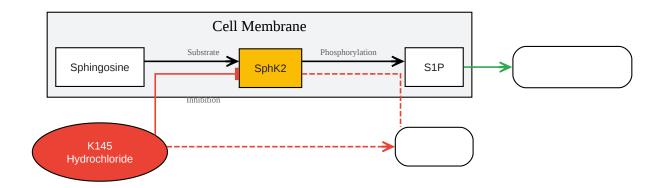
Protocol 2: Preparation of K145 Hydrochloride Formulation for In Vivo Oral Gavage

This protocol is based on a formulation that yields a clear solution at a concentration of at least 0.83 mg/mL.[1][2]

- Prepare a stock solution of **K145 hydrochloride** in DMSO (e.g., 8.3 mg/mL).
- For a 1 mL final volume, take 100 μL of the DMSO stock solution.
- Add 400 μL of PEG300 and mix thoroughly.
- Add 50 μL of Tween-80 and mix until the solution is homogeneous.
- Add 450 μL of saline and mix to obtain the final formulation.

Visualizations

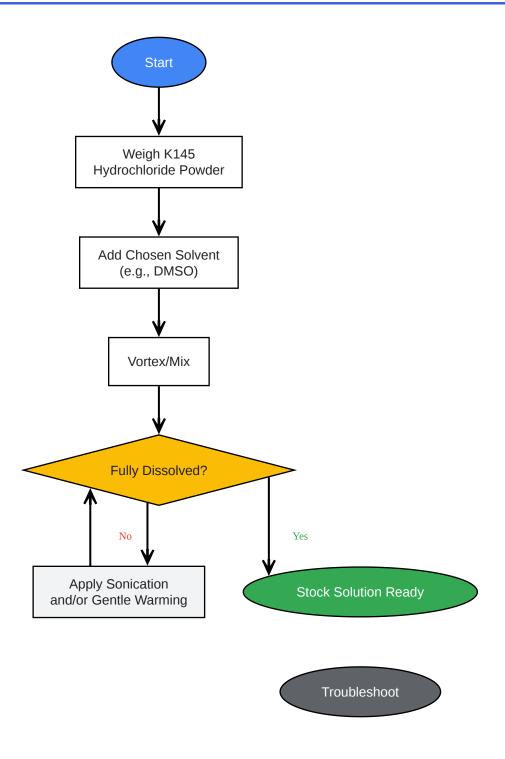




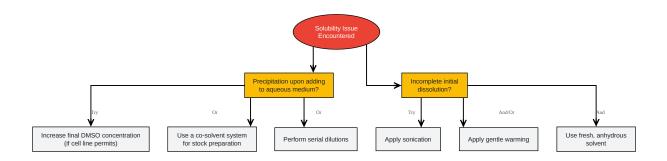
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Caption: K145 hydrochloride inhibits SphK2, leading to apoptosis.









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